

Cefodizime (sodium): An In-depth Technical Guide to its Immunomodulatory Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

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Introduction

Cefodizime, a third-generation cephalosporin, has demonstrated notable immunomodulatory properties beyond its primary bactericidal activity. This technical guide provides a comprehensive overview of the core immunomodulatory effects of **Cefodizime (sodium)**, detailing its impact on various immune cells, cytokine production, and underlying signaling pathways. The information presented herein is intended for researchers, scientists, and drug development professionals engaged in the study of immuno-pharmacology and antibiotic development.

Core Immunomodulatory Actions

Cefodizime has been shown to exert a range of effects on the host immune system, primarily through the potentiation of both innate and adaptive immune responses. These actions include the enhancement of phagocytic activity, modulation of lymphocyte function, and regulation of cytokine release. Such properties suggest a potential therapeutic advantage in treating infections, particularly in immunocompromised individuals.

Effects on Phagocytic Cells

Cefodizime has been observed to significantly influence the function of phagocytes, including neutrophils and macrophages.

Enhancement of Phagocytosis and Intracellular Killing

In vitro studies have demonstrated that preincubation of human polymorphonuclear leukocytes (PMNLs) with Cefodizime enhances their ability to phagocytose and kill *Staphylococcus aureus*.^[1] This augmented microbicidal activity does not appear to be linked to an enhanced production of reactive oxygen species.^[1] Furthermore, Cefodizime has been shown to increase the killing of *Escherichia coli* by PMNLs at sub-minimum inhibitory concentrations (sub-MICs), suggesting that its immunomodulatory effects extend to concentrations below those required for direct bactericidal action.^[2]

Macrophage Activation

In murine models, macrophages from Cefodizime-treated mice have exhibited enhanced activity, including increased chemiluminescence, and synthesis of Interleukin-1 (IL-1) and Interferon (IFN).^[3]

Modulation of Lymphocyte Function

Cefodizime has demonstrated a positive influence on various aspects of lymphocyte activity, contributing to a more robust adaptive immune response.

Lymphocyte Proliferation and Differentiation

In vitro studies using human peripheral lymphocytes have shown that Cefodizime, at concentrations higher than 100 mg/l, can stimulate mitogen-induced lymphocyte transformation, particularly of concanavalin A-sensitive cells.^[4] In patients undergoing antineoplastic chemotherapy, treatment with Cefodizime resulted in a significant increase in the percentage of CD4-positive (T helper/inducer) cells and a corresponding increase in the CD4/CD8 ratio.^[5] Similarly, in patients with acute lower respiratory tract infections, Cefodizime treatment led to a significant increase in both the absolute and relative numbers of lymphocyte counts and CD4 cells, resulting in a higher CD4/CD8 ratio.^[6]

Antibody Production

Studies have indicated that Cefodizime has a positive effect on antibody production.[7]

Regulation of Cytokine Production

Cefodizime has been shown to modulate the release of key cytokines from human peripheral monocytes. In vitro experiments with lipopolysaccharide (LPS)-stimulated human peripheral mononuclear cells (MNCs) revealed that Cefodizime, at concentrations ranging from 50 to 200 micrograms/ml, significantly decreased the release of Tumor Necrosis Factor-alpha (TNF-alpha) and Interleukin-6 (IL-6).[8] Conversely, it demonstrated a marked stimulatory effect on the release of Interleukin-8 (IL-8).[8] Specifically, a 42% inhibition of TNF-alpha release was observed with 100 micrograms/ml of Cefodizime, while a 51.5% enhancement of IL-8 release was seen with 200 micrograms/ml of the drug.[8]

Quantitative Data Summary

The following tables summarize the key quantitative data on the immunomodulatory effects of Cefodizime.

Table 1: Effect of Cefodizime on Cytokine Release from LPS-Stimulated Human Peripheral Mononuclear Cells[8]

Cytokine	Cefodizime Concentration (µg/mL)	Effect	Magnitude of Effect
TNF-α	100	Inhibition	42%
IL-6	50-200	Significant Decrease	Not specified
IL-8	200	Enhancement	51.5%

Table 2: Effect of Cefodizime on Lymphocyte Proliferation[4]

Cell Type	Mitogen	Cefodizime Concentration (mg/L)	Effect
Human Peripheral Lymphocytes	Concanavalin A	>100	Stimulation
Human Peripheral Lymphocytes	Phytohaemagglutinin	>100	Stimulation
Human Peripheral Lymphocytes	Pokeweed Mitogen	>100	Stimulation

Experimental Protocols

This section provides detailed methodologies for key experiments cited in this guide.

Protocol 1: In Vitro Cytokine Release Assay from Human Peripheral Monocytes

Objective: To assess the in vitro effect of Cefodizime on the release of TNF- α , IL-6, and IL-8 from lipopolysaccharide (LPS)-stimulated human peripheral mononuclear cells (MNCs).[8]

Methodology:

- Isolation of Mononuclear Cells:
 - Isolate MNCs from the peripheral blood of healthy human donors using a standard Ficoll-Hypaque density gradient centrifugation method.
 - Wash the isolated cells three times with a suitable culture medium (e.g., RPMI-1640).
 - Resuspend the cells in the culture medium supplemented with fetal calf serum, antibiotics, and L-glutamine.
- Cell Culture and Stimulation:
 - Plate the MNCs in 24-well culture plates at a density of 1×10^6 cells/well.

- Add Cefodizime at final concentrations ranging from 50 to 200 µg/mL.
- Simultaneously, stimulate the cells with LPS at a final concentration of 1 µg/mL.
- Include control wells with cells and LPS only, and cells with Cefodizime only.
- Incubation:
 - Incubate the culture plates for 24 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Cytokine Measurement:
 - After incubation, centrifuge the plates to pellet the cells.
 - Collect the cell-free supernatants.
 - Measure the concentrations of TNF-α, IL-6, and IL-8 in the supernatants using a commercially available enzyme-linked immunosorbent assay (ELISA) kit, following the manufacturer's instructions.
- Data Analysis:
 - Calculate the percentage of inhibition or enhancement of cytokine release in the presence of Cefodizime compared to the LPS-stimulated control.

Protocol 2: Lymphocyte Transformation Test

Objective: To determine the effect of Cefodizime on the proliferative capacity of lymphocytes after stimulation with mitogens.[4]

Methodology:

- Isolation of Peripheral Lymphocytes:
 - Isolate peripheral lymphocytes from healthy human subjects.
 - Prepare a single-cell suspension in a suitable culture medium.
- Cell Culture and Treatment:

- Incubate the isolated lymphocytes with increasing concentrations of Cefodizime, ranging from 0 to 200 mg/L.
- Mitogen Stimulation:
 - Stimulate the lymphocyte cultures with optimal concentrations of phytohaemagglutinin (PHA), concanavalin A (ConA), and pokeweed mitogen (PWM).
- Assessment of Proliferation:
 - After a defined incubation period (typically 72 hours), assess lymphocyte proliferation. This is commonly done by measuring the incorporation of a radiolabeled nucleoside, such as [3H]-thymidine, into the DNA of proliferating cells.
 - Alternatively, a non-radioactive colorimetric assay, such as the MTT assay, can be used.
- Data Analysis:
 - Measure the amount of incorporated radioactivity or the colorimetric signal.
 - Express the results as a stimulation index (the ratio of proliferation in stimulated cultures to that in unstimulated cultures) or as a percentage of the control (mitogen-stimulated cells without Cefodizime).

Protocol 3: Phagocytosis and Intracellular Killing Assay

Objective: To evaluate the influence of Cefodizime on the phagocytic and intracellular killing activity of human polymorphonuclear leukocytes (PMNLs).^{[1][2]}

Methodology:

- Isolation of PMNLs:
 - Isolate PMNLs from the peripheral blood of healthy subjects using a density gradient centrifugation method.
- Pre-incubation with Cefodizime:

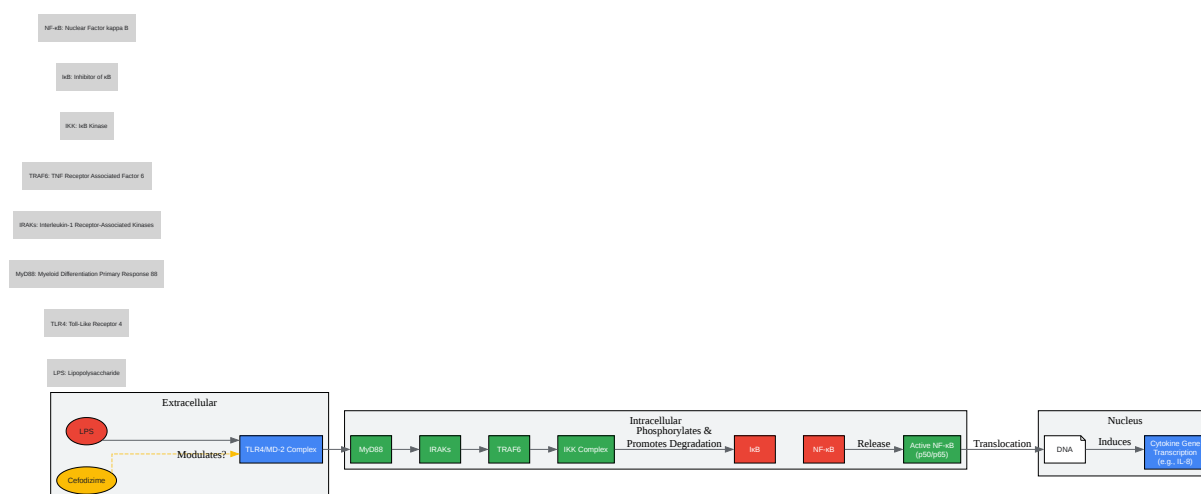
- Pre-incubate the isolated PMNLs with various concentrations of Cefodizime.
- Phagocytosis Assay:
 - Prepare a suspension of opsonized *Staphylococcus aureus* or *Escherichia coli*.
 - Mix the Cefodizime-pre-treated PMNLs with the bacterial suspension at a specific ratio.
 - Incubate the mixture to allow for phagocytosis.
 - Stop the phagocytosis process at different time points.
 - Determine the number of phagocytosed bacteria, for example, by lysing the PMNLs and plating the lysate to count colony-forming units (CFUs), or by using flow cytometry with fluorescently labeled bacteria.[9]
- Intracellular Killing Assay:
 - After the phagocytosis step, remove extracellular bacteria by washing or by adding an antibiotic that does not penetrate eukaryotic cells.
 - Continue the incubation to allow for intracellular killing.
 - At various time points, lyse the PMNLs to release the intracellular bacteria.
 - Determine the number of viable intracellular bacteria by plating the lysate and counting CFUs.
- Data Analysis:
 - Calculate the phagocytic index (average number of bacteria per phagocyte) and the percentage of phagocytosing cells.
 - Calculate the percentage of bacterial killing by comparing the number of viable intracellular bacteria at different time points to the initial number of phagocytosed bacteria.

Signaling Pathways and Mechanisms of Action

The immunomodulatory effects of Cefodizime are thought to be mediated, at least in part, through the activation of specific signaling pathways.

Toll-Like Receptor 4 (TLR4) and NF-κB Pathway

One of the proposed mechanisms involves the Toll-Like Receptor 4 (TLR4) signaling pathway. TLR4 is a pattern recognition receptor that plays a crucial role in the innate immune response to bacterial components like lipopolysaccharide (LPS).^{[10][11]} Activation of TLR4 initiates a downstream signaling cascade that leads to the activation of the transcription factor Nuclear Factor-kappa B (NF-κB).^{[10][12]} NF-κB then translocates to the nucleus and induces the expression of various pro-inflammatory genes, including those for cytokines and chemokines. While the direct interaction of Cefodizime with TLR4 has not been fully elucidated, its ability to modulate cytokine production in response to LPS suggests an influence on this pathway.

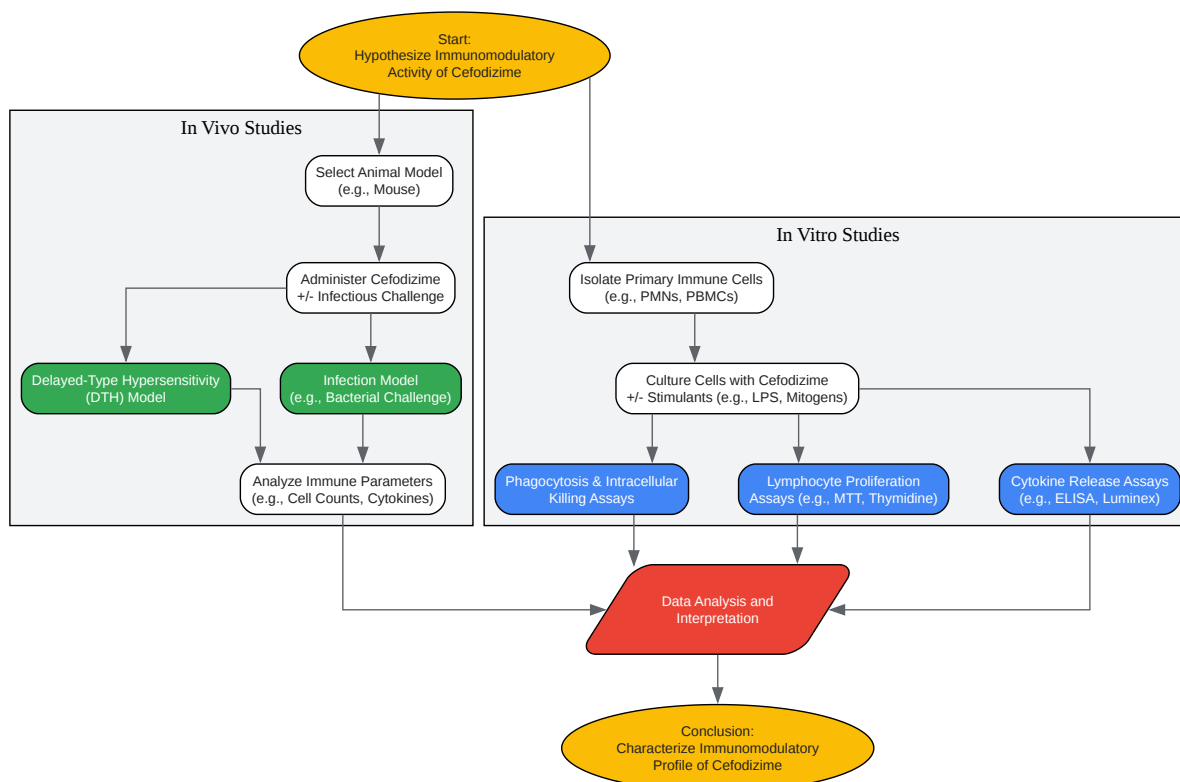


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Caption: Proposed modulation of the TLR4/NF-κB signaling pathway by Cefodizime.

Experimental Workflow for Investigating Cefodizime's Immunomodulatory Effects

The following diagram outlines a general experimental workflow for characterizing the immunomodulatory properties of a compound like Cefodizime.



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Caption: General experimental workflow for investigating Cefodizime's immunomodulatory effects.

Conclusion

Cefodizime (sodium) exhibits distinct immunomodulatory properties that complement its antibacterial activity. Its ability to enhance phagocytosis, stimulate lymphocyte proliferation and differentiation, and modulate cytokine production suggests a multifaceted mechanism of action that may contribute to its clinical efficacy.^[13] Further research is warranted to fully elucidate the molecular mechanisms underlying these effects and to explore the full therapeutic potential of Cefodizime as an immunomodulatory antibiotic. This guide provides a foundational resource for scientists and researchers dedicated to advancing the understanding of such dual-action therapeutic agents.

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References

- [1. Cefodizime enhances phagocytosis and intracellular killing of Staphylococcus aureus but does not influence polymorphonuclear leukocytes response to fMLP stimulation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Influence of sub-minimum inhibitory concentrations of cefodizime on the phagocytosis, intracellular killing and oxidative bursts of human polymorphonuclear leukocytes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. \[Effect of cefodizime on the immune system: in vitro studies\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Effect of cefodizime on parameters of cell-mediated immunity in vitro - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Immunological effects of cefodizime in patients undergoing antineoplastic chemotherapy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 6. Changes in lymphocyte subpopulations in patients treated with cefodizime for acute lower respiratory tract infections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Immunomodulating effects of antibiotics: literature review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Cefodizime modulates in vitro tumor necrosis factor-alpha, interleukin-6 and interleukin-8 release from human peripheral monocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Effect of cefodizime and ceftriaxone on phagocytic function in patients with severe infections - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Mechanisms Establishing TLR4-Responsive Activation States of Inflammatory Response Genes - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. TLR4 Signaling Pathway Modulators as Potential Therapeutics in Inflammation and Sepsis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Cefodizime. A review of its antibacterial activity, pharmacokinetic properties and therapeutic use - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cefodizime (sodium): An In-depth Technical Guide to its Immunomodulatory Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15708358/docs#cefodizime-sodium-an-in-depth-technical-guide-to-its-immunomodulatory-properties]

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